Application Notes & Protocols for Bis(triorganotin) Oxides in Wood Preservation

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Compound of Interest	
Compound Name:	*Bis(tripropyltin) oxide*
CAS No.:	*1067-29-4*
Cat. No.:	*B089863*

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A Senior Application Scientist's Guide to Formulation, Use, and Analysis

Disclaimer: The following document provides detailed information on the application of Bis(triorganotin) oxides, focusing primarily on the widely studied and historically significant compound Bis(tributyltin) oxide (TBTO), due to the extensive availability of data. The principles and methodologies described are generally applicable to homologous compounds such as **Bis(tripropyltin) oxide**. These compounds are potent biocides with significant health and environmental risks. Their use is heavily regulated and, in many applications, banned.[1][2] This guide is intended for research, scientific, and drug development professionals in controlled laboratory and industrial settings where all applicable safety regulations and environmental laws are strictly followed.

Introduction: The Challenge of Wood Biodegradation and the Role of Organotins

Wood, a fundamental biopolymer composite, is susceptible to degradation by a variety of organisms, including fungi, insects, and marine borers, due to its organic chemical structure.[3] To enhance its service life and allow for the use of less durable wood species, chemical

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preservation is often necessary.[3][4] Among the vast array of chemical preservatives developed, organotin compounds, particularly Bis(tributyltin) oxide (TBTO), have been recognized for their potent fungicidal and insecticidal properties.[5][6]

TBTO, an organometallic compound, was historically used as a biocide in various applications, including as a wood preservative and a marine anti-fouling agent.[1][2] It is an organic solvent-based preservative, valued for its efficacy at low concentrations and for not altering the natural color of the wood, which allows for subsequent painting or staining. However, significant environmental and health concerns, particularly its toxicity to non-target aquatic organisms and its status as a marine pollutant, have led to severe restrictions and worldwide bans on many of its uses.[5][7]

These application notes provide a comprehensive technical guide for researchers on the formulation, application, and analysis of TBTO in wood preservation, grounded in scientific principles and established methodologies, while strongly emphasizing the critical safety and environmental considerations.

Physicochemical Properties of Bis(tributyltin) Oxide (TBTO)

Understanding the fundamental properties of TBTO is crucial for its effective and safe application. It is a viscous liquid at room temperature, a characteristic that influences its formulation and penetration into wood. Its poor solubility in water necessitates the use of organic solvents for treatment solutions.[2]

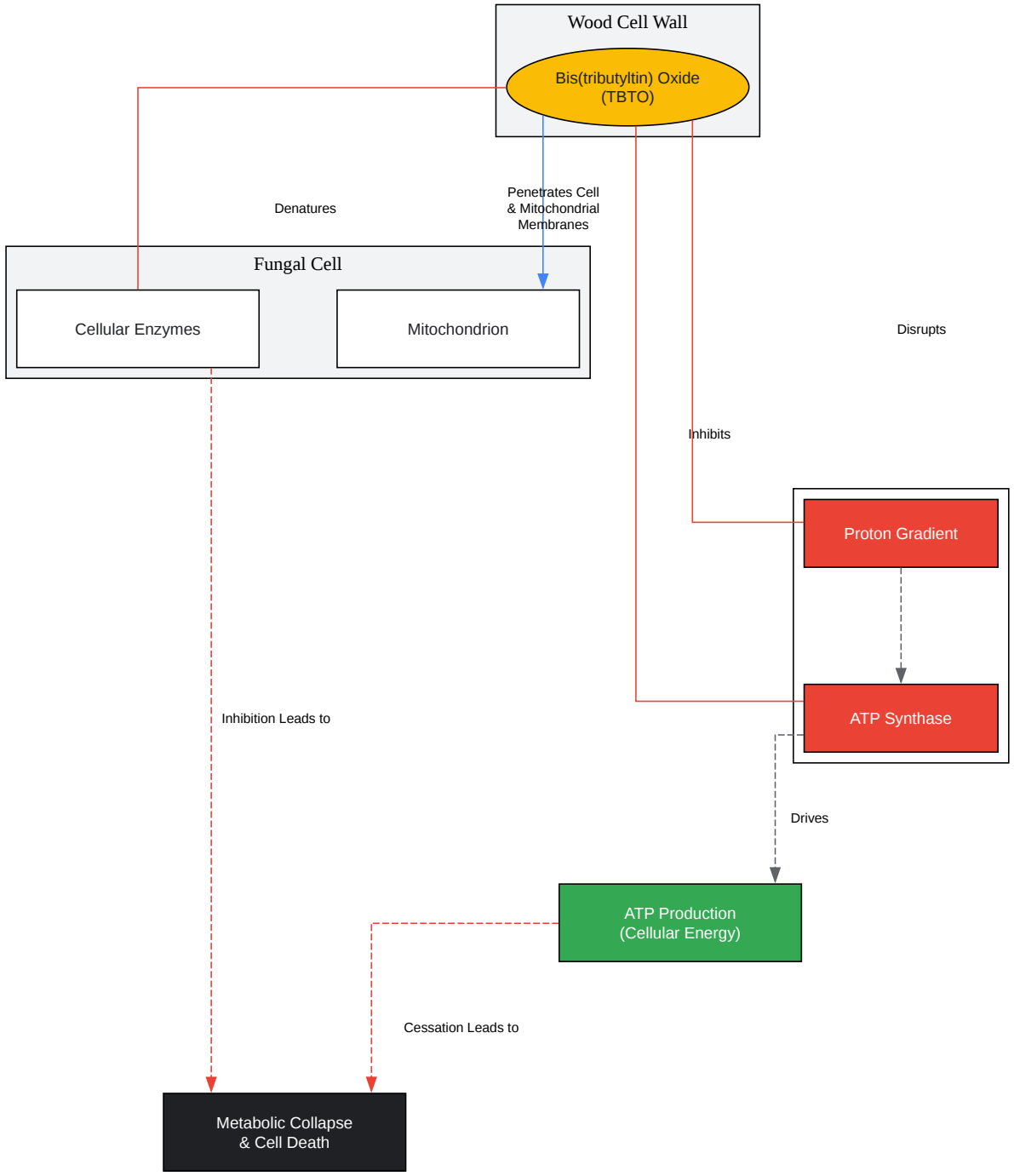
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Property	Value	Reference(s)
Chemical Formula	$C_{24}H_{54}OSn_2$	[2]
Molar Mass	596.112 g/mol	[2]
Appearance	Colorless to pale yellow viscous liquid/oil	[2]
Density	~1.17 g/mL at 25 °C	[2]
Boiling Point	180 °C at 2 mm Hg	[2]
Melting Point	-45 °C	[2]
Solubility in Water	Poorly soluble (~20 mg/L)	[2]
Solubility in Organic Solvents	Highly soluble in hydrocarbons, alcohols, ethers	[2][3]
Synonyms	TBTO, Hexabutyldistannoxane, Tri-n-butyltin oxide	[2][3]

Mechanism of Biocidal Action

The efficacy of tri-substituted organotins like TBTO stems from their ability to disrupt fundamental cellular processes in a wide range of organisms. The organic groups attached to the tin atom are key to its fungicidal and bactericidal properties.[5] The primary mechanism involves the inhibition of mitochondrial oxidative phosphorylation, effectively cutting off the energy supply of the fungal or insect cell. This is achieved by interacting with ATP synthase and disrupting proton gradients across mitochondrial membranes. Furthermore, TBTO can interfere with various enzymatic activities, leading to metabolic collapse and cell death.[8]

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Caption: Mechanism of TBTO fungicidal action.

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Application Protocols for Wood Treatment

The successful application of TBTO requires meticulous preparation of the wood and the treating solution, followed by a controlled treatment process.

Part A: Wood Preparation

Causality: Proper preparation is essential to ensure uniform penetration and retention of the preservative. Bark is impervious to preservatives, and all machining must be done prior to treatment to ensure exposed surfaces are protected.[3] Wood moisture content must be below the fiber saturation point to allow the organic solvent carrier to penetrate the wood cell structure.

Protocol:

- Debarking: Completely remove all bark from the wood material. Mechanical peeling or high-pressure water jets are common industrial methods.[3]
- Machining: Cut, plane, and drill the wood to its final dimensions before treatment. All surfaces should be ready for assembly post-treatment.[3]
- Drying: Kiln or air-dry the wood to a moisture content below 25%. For dimensional stability, a moisture content of 15-20% is optimal. Verify with a calibrated moisture meter.

Part B: Preservative Solution Preparation

Causality: TBTO is used in low concentrations, dissolved in a suitable organic solvent that acts as a carrier to transport the biocide into the wood structure. The concentration is selected based on the target organisms and the intended service life of the wood.

Protocol:

- Solvent Selection: Choose a low-volatility organic solvent, such as a petroleum distillate (e.g., white spirit).[3]
- Concentration Calculation: Prepare a 0.5% to 1.0% (w/v) solution of TBTO.[3] For a 1.0% solution, dissolve 10 grams of TBTO per liter of solvent.

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- Dissolution: In a well-ventilated area or fume hood, add the pre-weighed TBTO to the measured volume of solvent in a suitable container. Use mechanical stirring until the TBTO is fully dissolved. The resulting solution should be clear.

- Safety: Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.[9][10]

Part C: Wood Treatment Methods

The choice of treatment method depends on the wood species, intended use, and required depth of penetration.

Protocol 1: Immersion (Dipping) Application: Suitable for joinery and other components not in ground contact.[3] Provides good surface and moderate subsurface protection.

- Submersion: Fully submerge the prepared wood in the TBTO solution within a treatment vessel.

- Soaking Time: Allow the wood to soak for a minimum of 3 minutes per millimeter of thickness. For deeper penetration, soaking times can be extended up to 24 hours.

- Removal & Draining: Carefully remove the wood from the tank and place it on a drip rack over a containment area to allow excess solution to drain back into the vessel.

Protocol 2: Vacuum-Pressure Impregnation Application: For applications requiring deep and uniform penetration, providing the highest level of protection.

- Loading: Place the prepared wood into a pressure treatment vessel (autoclave).

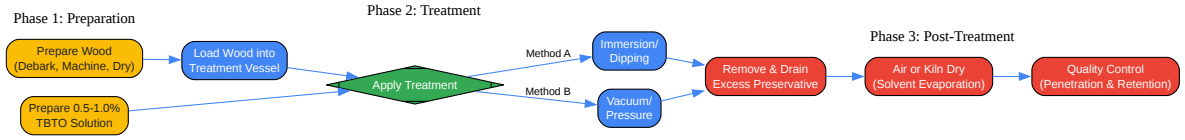
- Initial Vacuum: Seal the vessel and apply an initial vacuum of -0.85 bar (or ~25 inHg) for 15-30 minutes to remove air from the wood cells.

- Flooding: While maintaining the vacuum, flood the vessel with the TBTO preservative solution.

- Pressure Application: Release the vacuum and apply a hydraulic pressure of 7-14 bar (or ~100-200 psi). Maintain pressure until the desired preservative uptake (retention) is achieved, as monitored by vessel gauges.

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- Final Vacuum: Drain the preservative from the vessel and apply a final vacuum for 15-30 minutes to remove excess surface solution.
- Unloading: Release the vacuum, open the vessel, and remove the treated wood.



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Caption: General workflow for wood preservation with TBTO.

Quality Control and Analytical Methods

Verifying the amount of preservative retained in the wood (retention) and its distribution (penetration) is essential for quality control.[11][12]

Protocol: Sample Extraction and Analysis

Causality: Accurate analysis requires the quantitative extraction of the organotin compounds from the wood matrix before instrumental analysis.

- Sample Collection: Take core samples or cross-sections from the treated wood using an increment borer or saw.
- Sample Preparation: Grind the wood samples into a fine powder (e.g., 20-40 mesh).
- Extraction:
  - Accurately weigh a portion of the ground wood sample.

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- Extract the organotins using a hydrochloric acid-ethanol solution.[11][13] This process protonates the oxide to form the more soluble tributyltin chloride.
- Separation of bis(tributyltin) oxide and its degradation products (e.g., dibutyltin oxide) can be achieved using cation-exchange resin chromatography.[11][13]

- Analysis:
  - Atomic Absorption Spectrophotometry (AAS): Determine the total tin content in the extract. This provides a measure of the total organotin preservative retention.[11][13]
  - Polarography: Can be used for the specific determination of bis(tributyltin) oxide and di-n-butyltin oxide.[13]
  - Mass Spectrometry (MS): Direct sample injection MS can also be used for detection and quantification.[14]

Health, Safety, and Environmental Considerations

The use of TBTO is governed by its high toxicity and environmental persistence. Strict adherence to safety protocols and environmental regulations is mandatory.

Health and Safety

TBTO is a potent skin irritant and is toxic if inhaled or ingested.[2] Prolonged or repeated exposure may cause damage to organs.[9]

- Engineering Controls: Use only in well-ventilated areas or with local exhaust ventilation (e.g., fume hoods).[9][15]
- Personal Protective Equipment (PPE):
  - Hand Protection: Wear chemical-resistant protective gloves.[9][10]
  - Eye Protection: Use safety glasses with side-shields or chemical goggles.[9]
  - Skin Protection: Wear suitable protective clothing, such as a lab coat or chemical-resistant apron.[9]

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- Respiratory Protection: In case of insufficient ventilation or when generating aerosols, wear a suitable respiratory mask.[9][16]

- Hygiene: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[9][10]

- First Aid:

  - Skin Contact: Immediately flush skin with large amounts of water, then wash with soap. Remove contaminated clothing.[15]

  - Eye Contact: Rinse immediately with plenty of water for at least 15 minutes.[15]

  - Ingestion: Do NOT induce vomiting. Call a poison control center or doctor immediately.[10][15]

  - Inhalation: Move the person to fresh air.[15]

Environmental Impact and Regulatory Status

TBTO is very toxic to aquatic life with long-lasting effects.[5][15] Its use in marine anti-fouling paints was banned by the International Maritime Organization due to its devastating impact on marine ecosystems.[1]

- Leaching: Organotin compounds can leach from treated wood into the surrounding soil and water, especially in the first few months of use.[17][18] The extent of leaching is affected by factors like rainfall, soil pH, and exposure conditions.[17]

- Persistence: Tributyltin and its degradation products can remain in marine sediments for many years.[5]

- Regulatory Status: In Europe, tributyltin compounds are listed as Substances of Very High Concern (SVHC). Their use in wood preservation is severely restricted or banned in many regions.[7] Researchers must consult and comply with all local, national, and international regulations regarding the purchase, handling, and disposal of organotin compounds.

Conclusion and Alternatives

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Bis(tributyltin) oxide is an undeniably effective wood preservative, but its high toxicity and environmental persistence have rightly led to stringent regulation and a search for safer alternatives. While it remains a subject of scientific interest, its practical application has been largely superseded by preservatives with more favorable environmental profiles.

Current research and commercial efforts focus on alternatives such as:

- Copper-Based Systems: Alkaline Copper Quaternary (ACQ) and Copper Azole (CA) are widely used water-based preservatives that bind to wood fibers, reducing leachability.[19]
- Borates: These mineral-based compounds are effective against fungi and insects and have low mammalian toxicity, making them suitable for indoor applications.[19]
- Natural Oils and Waxes: Products like linseed and tung oil can provide water repellency and some protection, though they may require more frequent reapplication.[19][20]
- Chemical and Thermal Modification: Processes like acetylation fundamentally change the wood's structure, making it unrecognizable to decay organisms.[21]

For drug development professionals and researchers, understanding the potent biocidal mechanisms of organotins can inform the design of new, more target-specific, and environmentally benign protection strategies.

References

- CHEMICAL MODIFICATION OF TROPICAL WOOD: EFFECTS OF ORGANOTIN(IV) COMPLEX TREATMENT. The American Journal of Applied sciences - inLIBRARY.
- Treatability of Tropical Wood Using Newly Synthesized Organotin(IV) Complexes. (2012, June 19).
- The determination of bis(tri-n-butyltin) oxide and di-n-butyltin oxide in preserved softwood by atomic-absorption spectrophotometry and polarography. Analyst (RSC Publishing).
- Preservation of Wood Material by Chemical Techniques.
- Investigating the Environmental Impact of Organotins. (2022, November 7). LCGC International.
- Environmental risk limits for organotin compounds. RIVM.
- Sources, Environmental Levels and Toxicity of Organotin in Marine Environment-A Review.
- The following Safety Datasheet is provided by Barrettine Wood Finishes Direct cannot be held liable for the information containe.

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- Interlaboratory determination of bis(tributyltin) oxide in timber and timber-treatment solutions.
- TRIBUTYLTIN OXIDE. Ataman Kimya.
- Section 1. Koppers Performance Chemicals.
- SAFETY DATA SHEET. (2009, September 22). Fisher Scientific.
- Bis(tributyltin) Oxide MSDS.pdf.
- A Guide to Non Toxic Wood Preservatives. (2025, October 4). TimberSol.
- Evaluating the Leaching of Biocides from Preservative-Treated Wood Products. (2014, June 10).
- 5 Essential Wood Preservers to Safeguard Your Timber Against Decay and Damage. (2024, September 13).
- 5 Best wood preservative – Professional UK Guide. (2025, May 1). Chameleon Windows Restoration.
- Is there a natural organic alternative to wood preservatives : r/woodworking. (2023, November 10). Reddit.
- The effect of bis(tributyltin) oxide on wood inhabiting microfungi. (2021, September 3).
- IRG-WP Documents Search.
- (PDF) Chemical Protection of Wood. ResearchGate.
- Inter-laboratory determination of bis(tributyltin) oxide in timber and timber-treatment solutions. Analyst (RSC Publishing).
- Treated Wood Fact Sheet. National Pesticide Information Center - Oregon State University.
- WOOD RESEARCH LEACHABILITY OF ACQ-D AFTER THREE DIFFERENT PRESERVATIVE TREATMENTS.
- DEPLETION OF WOOD PRESERVATIVES – SOME ISSUES.
- Tributyltin oxide. (2008, February 5). American Chemical Society.
- Tributyltin oxide. Wikipedia.
- Natural Compounds for Wood Protection against Fungi—A Review. PMC.
- Analysis of Bis(tributyltin) Oxide in Industrial Products by Mass Spectrometry with Direct Sample Injection. ResearchGate.
- ACUTE TOXICITY AND CHRONIC EFFECTS OF BIS (TRI-N-BUTYLTIN) OXIDE TO SEVERAL SPECIES OF FRESHWATER ORGANISMS. Minds@UW.

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Sources

- 1. acs.org [acs.org]
- 2. Tributyltin oxide - Wikipedia [en.wikipedia.org]
- 3. Preservation of Wood Material by Chemical Techniques [ktb.gov.tr]
- 4. scialert.net [scialert.net]
- 5. chromatographyonline.com [chromatographyonline.com]
- 6. ACUTE TOXICITY AND CHRONIC EFFECTS OF BIS (TRI-N-BUTYLTIN) OXIDE TO SEVERAL SPECIES OF FRESHWATER ORGANISMS [minds.wisconsin.edu]
- 7. rivm.nl [rivm.nl]
- 8. The effect of bis(tributyltin) oxide on wood inhabiting microfungi - Lancashire Online Knowledge [knowledge.lancashire.ac.uk]
- 9. wood-finishes-direct.com [wood-finishes-direct.com]
- 10. ftp.soest.hawaii.edu [ftp.soest.hawaii.edu]
- 11. researchgate.net [researchgate.net]
- 12. Inter-laboratory determination of bis(tributyltin) oxide in timber and timber-treatment solutions - Analyst (RSC Publishing) [pubs.rsc.org]
- 13. The determination of bis(tri-n-butyltin) oxide and di-n-butyltin oxide in preserved softwood by atomic-absorption spectrophotometry and polarography - Analyst (RSC Publishing) [pubs.rsc.org]
- 14. researchgate.net [researchgate.net]
- 15. fishersci.com [fishersci.com]
- 16. koppersperformancechemicals.com [koppersperformancechemicals.com]
- 17. fpl.fs.usda.gov [fpl.fs.usda.gov]
- 18. Treated Wood Fact Sheet [npic.orst.edu]
- 19. timbersol.co.uk [timbersol.co.uk]
- 20. reddit.com [reddit.com]
- 21. researchgate.net [researchgate.net]

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